

Application Notes and Protocols for PF-06663195, a BACE1 Inhibitor

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Compound of Interest

Compound Name: PF-06663195

Cat. No.: B610000

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Introduction

PF-06663195 is a potent inhibitor of the β -site amyloid precursor protein (APP) cleaving enzyme 1 (BACE1), a key enzyme in the amyloidogenic pathway implicated in the pathogenesis of Alzheimer's disease.[1] BACE1 is the rate-limiting enzyme responsible for the initial cleavage of APP, leading to the production of amyloid-beta ($A\beta$) peptides. Inhibition of BACE1 is a primary therapeutic strategy aimed at reducing $A\beta$ production and the subsequent formation of amyloid plaques in the brain. These application notes provide detailed information on the solubility of **PF-06663195** and protocols for its use in in vitro experiments.

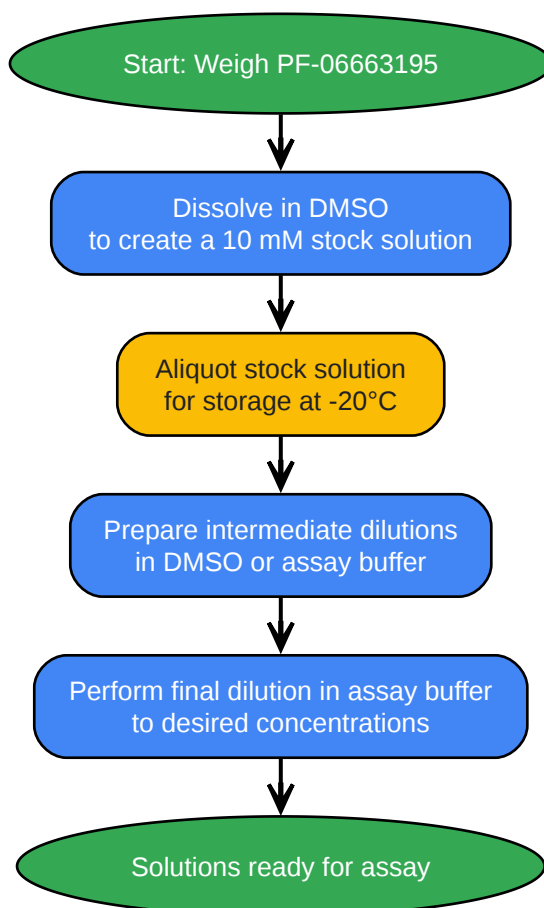
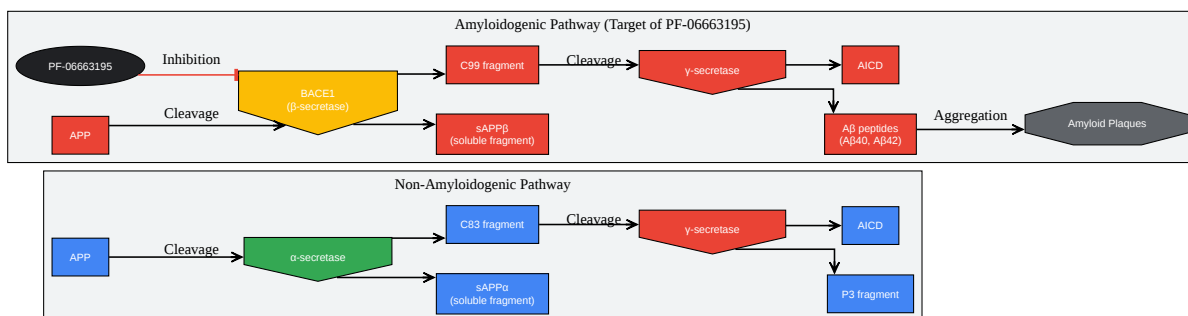
Physicochemical Properties and Solubility

A summary of the known physicochemical properties and solubility of **PF-06663195** is presented in the table below. It is recommended to prepare stock solutions in DMSO. For aqueous-based assays, further dilution in the appropriate experimental buffer is necessary. Researchers should be aware that the solubility in aqueous buffers can be limited, and it is advisable to determine the empirical solubility in the specific buffer system being used.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₈ F ₃ N ₃ O ₂ S	Vendor Data
Molecular Weight	415.42 g/mol	Vendor Data
Appearance	White to off-white solid	Vendor Data
Solubility in DMSO	≥ 20 mg/mL	Vendor Data
Aqueous Solubility	Not explicitly reported. Generally low for similar compounds. It is recommended to first dissolve in DMSO and then dilute in aqueous buffer to the final desired concentration, ensuring the final DMSO concentration is compatible with the assay (typically ≤ 1%).	General Knowledge
Storage	Store at -20°C for long-term storage. Stock solutions in DMSO can be stored at -20°C for several months. Avoid repeated freeze-thaw cycles.	General Knowledge

BACE1 Signaling Pathway in Alzheimer's Disease

The primary mechanism of action of **PF-06663195** is the inhibition of BACE1, which plays a crucial role in the amyloidogenic processing of the amyloid precursor protein (APP). The following diagram illustrates the two main APP processing pathways.



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References

- 1. medchemexpress.com [medchemexpress.com]
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